

An In-depth Technical Guide to the Chemical Composition and Congeners of Pyranol

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Compound of Interest

Compound Name: *Pyranol*
CAS No.: 52673-62-8
Cat. No.: B16369004

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An Important Note on "**Pyranol**": The term "**Pyranol**" has been used historically to refer to two distinct chemical substances. The contemporary and most common usage refers to a specific fragrance ingredient. However, "**Pyranol**" was also a trade name for a now-obsolete dielectric fluid containing polychlorinated biphenyls (PCBs). This guide will address both substances to provide a comprehensive and clear understanding for researchers, scientists, and drug development professionals.

Part 1: Pyranol - The Fragrance Ingredient

The modern substance referred to as **Pyranol** is a synthetic aroma chemical valued for its fresh, floral, and lily-of-the-valley (muguet) scent.[1][2] It is widely used in perfumes, soaps, and other cosmetic products.[1]

Chemical Composition

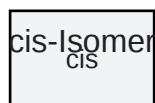
The primary chemical constituent of the fragrance **Pyranol** is tetrahydro-2-isobutyl-4-methylpyran-4-ol.[3] It is a mixture of cis and trans stereoisomers.[3][4] The cis-isomer is often considered more valuable for its specific olfactory properties.[4] Commercial **Pyranol** typically

has a purity of $\geq 97.0\%$ or $\geq 98\%$, with the cis isomer content often specified to be in the range of 75-85%.^{[1][5]}

Property	Value
IUPAC Name	tetrahydro-2-isobutyl-4-methylpyran-4-ol
Synonyms	Florol, Florosa, 2-Isobutyl-4-hydroxy-4-methyltetrahydropyran
CAS Number	63500-71-0 ^[1]
Molecular Formula	C ₁₀ H ₂₀ O ₂ ^[1]
Molecular Weight	172.27 g/mol ^[1]
Appearance	Colorless to yellowish transparent liquid ^[1]
Odor	Floral, Sweet, Muguet ^[1]

Isomers of Pyranol (Fragrance)

The fragrance ingredient **Pyranol** is a racemic mixture of cis and trans isomers due to the stereocenters in the tetrahydropyran ring.



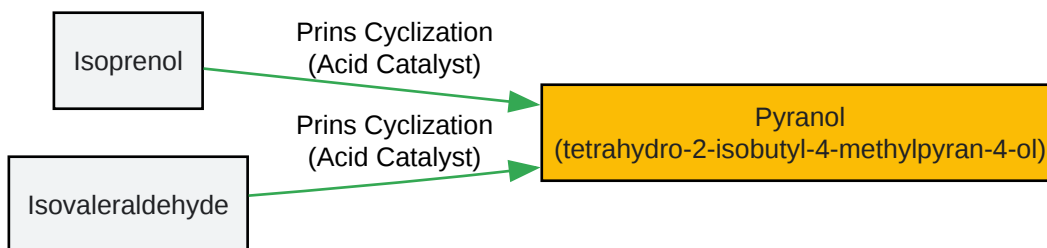
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Caption: Cis and trans isomers of tetrahydro-2-isobutyl-4-methylpyran-4-ol.

Synthesis: The Prins Cyclization

Pyranol is synthesized via the Prins cyclization, which is an acid-catalyzed reaction between an alkene and an aldehyde.^[6] In the case of **Pyranol**, the reactants are isoprenol (3-methyl-3-

buten-1-ol) and isovaleraldehyde (3-methylbutanal).[4][6]



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Caption: Synthesis of **Pyranol** via Prins Cyclization.

Experimental Protocol: Analysis by Gas Chromatography (GC-FID)

The purity and isomer ratio of **Pyranol** are typically determined by gas chromatography with a flame ionization detector (GC-FID).

Objective: To determine the purity and the ratio of cis to trans isomers of a **Pyranol** sample.

Instrumentation:

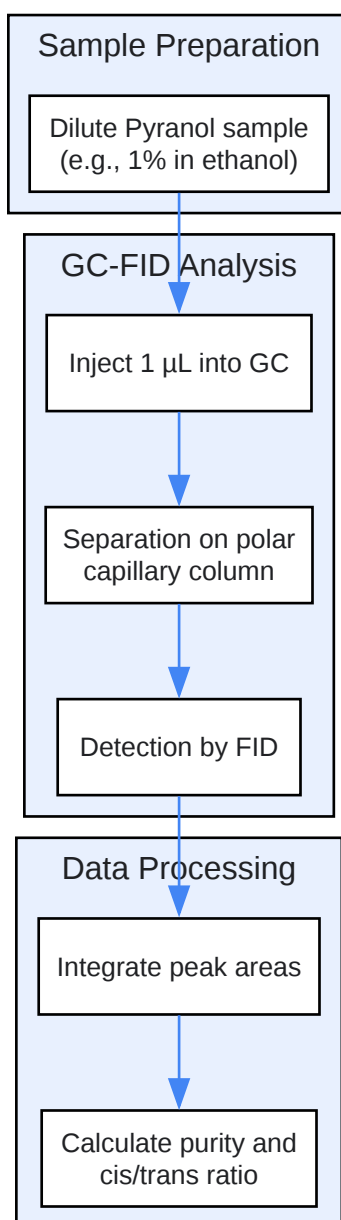
- Gas Chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary Column: A polar column such as a DB-WAX or equivalent (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness) is suitable for separating the isomers.
- Autosampler and data acquisition system.

Reagents and Standards:

- **Pyranol** sample.
- High-purity solvent for dilution (e.g., ethanol or hexane).
- Carrier gas: Helium or Hydrogen.

Procedure:

- Sample Preparation: Prepare a 1% (v/v) solution of the **Pyranol** sample in the chosen solvent.
- GC Instrument Setup:
 - Injector Temperature: 250 °C
 - Detector Temperature: 280 °C
 - Carrier Gas Flow: Set to a constant flow rate (e.g., 1.0 mL/min for Helium).
 - Split Ratio: 50:1
 - Injection Volume: 1 µL
- Oven Temperature Program:
 - Initial Temperature: 60 °C, hold for 2 minutes.
 - Ramp 1: Increase to 180 °C at a rate of 5 °C/min.
 - Ramp 2: Increase to 220 °C at a rate of 10 °C/min.
 - Final Hold: Hold at 220 °C for 5 minutes.
- Data Analysis:
 - Identify the peaks corresponding to the cis and trans isomers of **Pyranol** based on their retention times (comparison with a reference standard is recommended).
 - Integrate the peak areas for all components in the chromatogram.
 - Calculate the purity of the **Pyranol** sample by dividing the sum of the areas of the cis and trans isomer peaks by the total area of all peaks, multiplied by 100.
 - Determine the cis/trans isomer ratio by dividing the area of the cis isomer peak by the sum of the areas of both isomer peaks, multiplied by 100.



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Caption: Experimental workflow for the analysis of **Pyranol** (fragrance).

Part 2: Pyranol - The Historical Dielectric Fluid (Askarel)

"**Pyranol**" was a trade name used by the General Electric Company for a type of askarel, a dielectric fluid used in electrical transformers and capacitors.[7][8] The production of **Pyranol**

and other askarels was discontinued due to the presence of polychlorinated biphenyls (PCBs), which are now known to be persistent organic pollutants with significant environmental and health risks.[8]

Chemical Composition and Congeners

Historical **Pyranol** was not a single compound but a mixture. Its primary components were:

- Polychlorinated Biphenyls (PCBs): A class of synthetic organic chemicals. A PCB molecule consists of a biphenyl backbone with one to ten chlorine atoms attached.[9] There are 209 possible variations, each of which is called a congener.[9] Commercial PCB products were mixtures of different congeners.
- Solvent: Typically a chlorinated benzene, such as trichlorobenzene or tetrachlorobenzene, to keep the PCBs in a liquid state.

The term congeners refers to all 209 individual, unique chemical compounds within the PCB category. They are distinguished by the number and position of chlorine atoms on the biphenyl structure.

pcb_structure

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Caption: General structure of a polychlorinated biphenyl (PCB) with the numbering of possible chlorine positions.

Experimental Protocol: Analysis of PCB Congeners by GC/MS (Based on EPA Method 1668C)

The analysis of PCB congeners in historical **Pyranol** samples requires highly sensitive and specific methods to separate and quantify the individual congeners. EPA Method 1668C is a high-resolution gas chromatography/high-resolution mass spectrometry (HRGC/HRMS) method for this purpose.

Objective: To identify and quantify the individual PCB congeners in a sample of historical **Pyranol**.

Instrumentation:

- High-Resolution Gas Chromatograph coupled with a High-Resolution Mass Spectrometer (HRGC/HRMS).
- Capillary Column: A non-polar column, such as a DB-5ms or equivalent, is typically used for PCB congener analysis.
- Data acquisition and processing system.

Reagents and Standards:

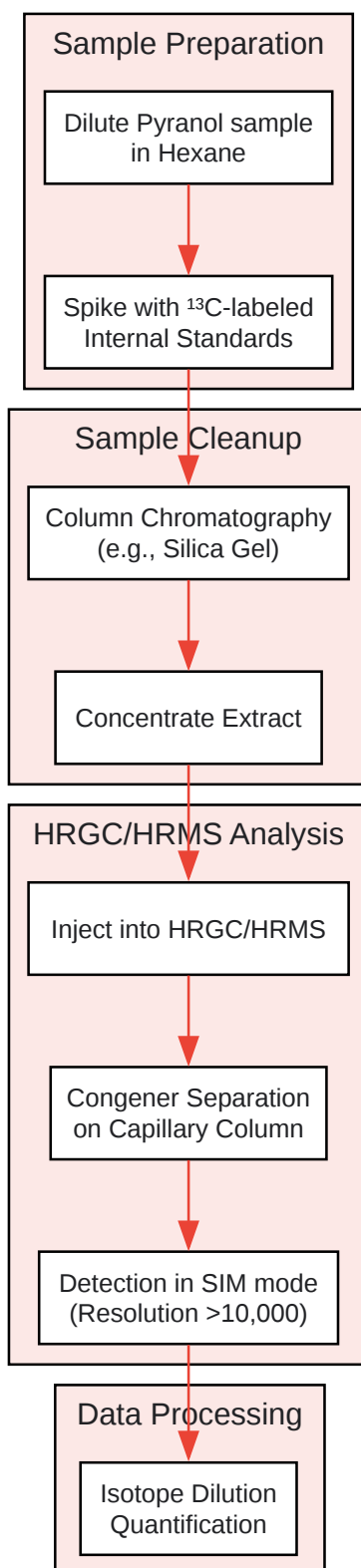
- **Pyranol** sample.
- High-purity solvents (e.g., hexane, dichloromethane).
- Internal standards: A suite of ^{13}C -labeled PCB congeners for isotope dilution quantification.
- Calibration standards: Solutions containing known concentrations of all 209 PCB congeners.

Procedure:

- Sample Preparation:
 - Dilution: Accurately dilute a small, weighed amount of the **Pyranol** sample in a known volume of hexane to bring the PCB concentrations within the calibration range of the instrument. This may require a serial dilution.
 - Spiking: Spike the diluted sample with a known amount of the ^{13}C -labeled internal standard solution.
- Sample Cleanup (if necessary for complex matrices, less so for pure product):
 - For aged or contaminated dielectric fluids, a cleanup step using multi-layered silica gel or Florisil column chromatography may be necessary to remove interferences. The extract is

passed through the column, and the fraction containing the PCBs is collected.

- Concentration: The cleaned-up extract is carefully concentrated to a small, precise volume (e.g., 20 μL).
- HRGC/HRMS Analysis:
 - Injector: Splitless injection at a temperature of approximately 280 $^{\circ}\text{C}$.
 - Oven Temperature Program: A slow temperature ramp is crucial for separating the numerous congeners. A typical program might be:
 - Initial temperature of 100 $^{\circ}\text{C}$, hold for 2 minutes.
 - Ramp to 150 $^{\circ}\text{C}$ at 15 $^{\circ}\text{C}/\text{min}$.
 - Ramp to 200 $^{\circ}\text{C}$ at 2 $^{\circ}\text{C}/\text{min}$.
 - Ramp to 300 $^{\circ}\text{C}$ at 5 $^{\circ}\text{C}/\text{min}$, hold for 10 minutes.
 - Mass Spectrometer: Operated in Selected Ion Monitoring (SIM) mode to detect the specific ions for each congener and its labeled internal standard. A mass resolution of $>10,000$ is required.
- Data Analysis:
 - Identify each PCB congener based on its retention time and the presence of its characteristic ions.
 - Quantify each congener using the isotope dilution method, by comparing the response of the native congener to its corresponding ^{13}C -labeled internal standard.



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Caption: Experimental workflow for the analysis of PCB congeners in historical **Pyranol**.

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